

IUPAC name for 4-Chloroanisole

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Compound of Interest

Compound Name: 4-Chloroanisole

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An In-depth Technical Guide to 1-Chloro-4-methoxybenzene (**4-Chloroanisole**)

Introduction

This technical guide provides a comprehensive overview of **4-Chloroanisole**, known by its IUPAC name 1-chloro-4-methoxybenzene. It is a significant chemical intermediate widely utilized in the fine chemical industry for the synthesis of dyes, fragrances, pharmaceuticals, and new materials.^[1] This document details its chemical and physical properties, synthesis protocols, key chemical reactions, and spectroscopic data, tailored for researchers, scientists, and professionals in drug development.

IUPAC Name and Synonyms

The standard IUPAC name for this compound is 1-chloro-4-methoxybenzene.^[2] It is also commonly known by several other names and identifiers.

Identifier Type	Value
IUPAC Name	1-chloro-4-methoxybenzene[2][3][4][5]
Common Name	4-Chloroanisole[1][2][6]
Synonyms	p-Chloroanisole, 1-methoxy-4-chlorobenzene, p-Chlorophenyl methyl ether, Anisyl chloride[2][6]
CAS Number	623-12-1[2][6]
Molecular Formula	C7H7ClO[2][4][6][7][8]
InChI Key	YRGAYAGBVIXNAQ-UHFFFAOYSA-N[2][3][6][9]
Canonical SMILES	<chem>COC1=CC=C(C=C1)Cl</chem> [2][3][4][6]

Physicochemical Properties

4-Chloroanisole is a colorless to light yellow liquid at room temperature.[1][10][11] It is characterized by an irritating or musty, earthy odor.[1][6] The compound is stable under normal conditions but is combustible and incompatible with strong oxidizing agents.[6][7][10] It is insoluble or sparingly soluble in water but soluble in organic solvents like ethanol, ether, and benzene.[1][6][11]

Property	Value	Source(s)
Molecular Weight	142.58 g/mol	[2][4][8]
Melting Point	-18 °C	[7][10][11]
Boiling Point	198-202 °C	[7][10]
Density	1.164 g/mL at 25 °C	[7][10]
Vapor Pressure	0.81 - 1.01 mmHg at 25 °C	[2][7]
Flash Point	78 °C (173 °F)	[7]
Refractive Index	n _{20/D} 1.535	[7][10]
Water Solubility	Immiscible / Insoluble	[6][7][11]

Synthesis of 4-Chloroanisole

Industrially, **4-Chloroanisole** is typically prepared via the methylation of p-chlorophenol.^[1] While traditional methylating agents like dimethyl sulfate are effective, they are highly toxic.^[1] A greener, safer alternative employs dimethyl carbonate (DMC) as the methylating agent in the presence of a phase transfer catalyst (PTC).^[1]

Experimental Protocol: Synthesis using Dimethyl Carbonate

This protocol describes a laboratory-scale synthesis of **4-Chloroanisole** from p-chlorophenol using dimethyl carbonate.^[1]

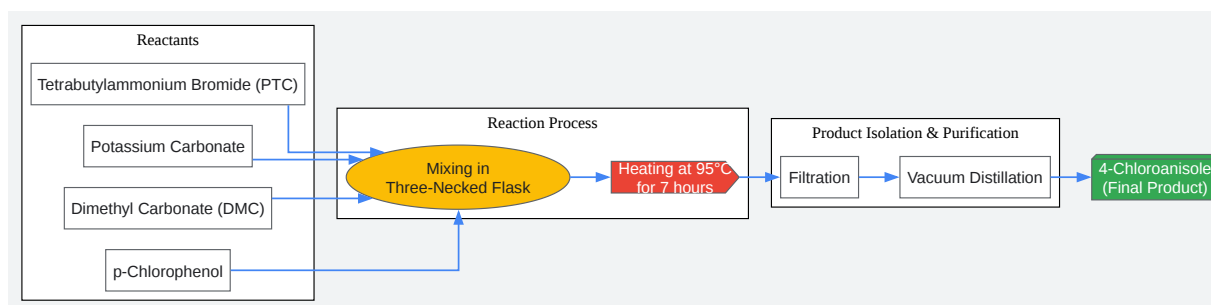
Materials:

- p-Chlorophenol (0.02 mol)
- Dimethyl carbonate (DMC)
- Potassium carbonate (K₂CO₃)
- Tetrabutylammonium bromide (PTC)
- 100 mL three-necked flask
- Magnetic stirrer, thermometer, reflux condenser

Procedure:

- Set up the three-necked flask with a magnetic stirrer, thermometer, and reflux condenser.
- Add 0.02 mol of p-chlorophenol to the flask.
- Add the reactants according to the following molar ratios:
 - $n(\text{p-chlorophenol}) : n(\text{dimethyl carbonate}) = 1:4$
 - $n(\text{p-chlorophenol}) : n(\text{potassium carbonate}) = 1:0.5$

- $n(\text{p-chlorophenol}) : n(\text{tetrabutylammonium bromide}) = 1:1$
- Heat the reaction mixture to 95°C while stirring.
- Maintain the reaction at 95°C for 7 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Isolate the crude product by filtration to remove solid salts.
- Purify the product by vacuum distillation to obtain pure **4-Chloroanisole**.^[1]



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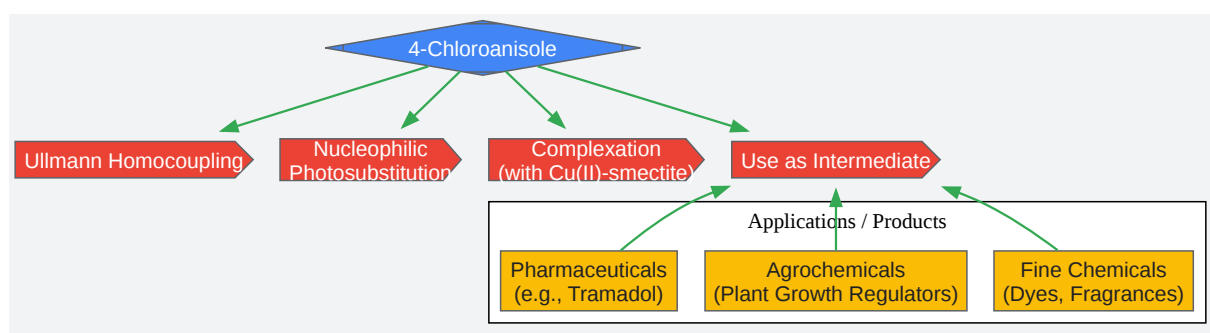
Caption: Synthesis workflow for **4-Chloroanisole** from p-chlorophenol.

Chemical Reactivity and Applications

4-Chloroanisole serves as a versatile substrate and intermediate in various organic reactions. Its electron-rich aromatic ring and chloro-substituent dictate its reactivity.

Key Reactions:

- Ullmann-type Homocoupling: It can undergo homocoupling reactions catalyzed by in situ generated palladium colloids.[10][12]
- Nucleophilic Photosubstitution: Time-resolved spectroscopy has been used to study its photocyanation and photohydrolysis reactions.[10][12]
- Reaction with Cu(II)-smectite: It reacts with Cu(II)-smectite in various organic solvents to form a blue clay-organic complex.[10][12]
- Chlorination: The methyl group can be chlorinated using reagents like phosphorus pentachloride.[13]
- Intermediate for Synthesis: It is a crucial intermediate in the production of:
 - Tramadol hydrochloride: A well-known analgesic.[1]
 - Agrochemicals: Including plant growth regulators.[14]
 - Dyes and Fragrances: Used as a building block in these industries.[1][6]



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Caption: Key chemical reactions and applications of **4-Chloroanisole**.

Spectroscopic Data

A variety of spectroscopic techniques are used to characterize **4-Chloroanisole**. The compound's structure and purity can be confirmed by analyzing its spectral data.

Spectroscopy Type	Availability / Notes	Source(s)
¹ H NMR	Data is available.	[2] [15]
¹³ C NMR	Data is available.	[15]
¹⁷ O NMR	Data is available.	[9]
Mass Spectrometry (MS)	GC-MS data is available.	[2]
Infrared (IR) Spectroscopy	FTIR, ATR, Near IR, and Vapor Phase IR spectra are available.	[2]
Raman Spectroscopy	Data is available.	[2] [15]

Experimental Protocols

Purification of 4-Chloroanisole

This protocol details a standard method for the purification of synthesized or commercial-grade **4-Chloroanisole**.[\[10\]](#)

Materials:

- Crude **4-Chloroanisole**
- 10% (v/v) aqueous Sulfuric Acid (H₂SO₄)
- 10% (w/v) aqueous Potassium Hydroxide (KOH)
- Deionized water
- Magnesium Sulfate (MgSO₄), anhydrous
- Calcium Hydride (CaH₂)

- Separatory funnel
- Distillation apparatus with a glass helices-packed column

Procedure:

- Place the crude **4-Chloroanisole** in a separatory funnel.
- Wash the organic layer three times with 10% aqueous H₂SO₄.
- Wash the organic layer three times with 10% aqueous KOH.
- Wash the organic layer with deionized water until the aqueous layer is neutral (check with pH paper).
- Transfer the washed organic layer to a clean flask and dry it over anhydrous MgSO₄.
- Filter to remove the drying agent.
- For final purification, perform a fractional distillation from CaH₂ under reduced pressure using a glass helices-packed column.[10]

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